

Structural Elucidation and Solid-State Analysis of 4H-Chromene-2-Carboxylic Acid Scaffolds

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Compound of Interest

Compound Name: 4H-chromene-2-carboxylic acid

CAS No.: 67283-74-3

Cat. No.: B1234831

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Executive Summary: The Pharmacophore Context

The 4H-chromene (4H-benzopyran) scaffold is a privileged structure in medicinal chemistry, serving as the core for various anticancer, antimicrobial, and monoamine oxidase (MAO) inhibitors.^[1] The 2-carboxylic acid moiety is structurally pivotal; it acts as a primary hydrogen-bond donor/acceptor site, facilitating specific receptor binding and directing the supramolecular assembly in the solid state.

Understanding the crystal structure of **4H-chromene-2-carboxylic acid** is not merely an academic exercise—it is a requirement for predicting polymorph stability, solubility profiles, and formulation viability in drug development.

Experimental Protocol: From Synthesis to Diffraction

Objective: To obtain high-quality single crystals and resolve the structure with

Crystallization Strategy

The carboxylic acid group introduces a propensity for rapid precipitation due to strong hydrogen bonding. To grow diffraction-quality single crystals, a controlled disruption of these interactions is required.

Recommended Protocol:

- **Solvent Selection:** Use a binary solvent system. Dissolve the crude solid in warm Acetone or Ethanol (good solubility) and layer with Hexane or Water (antisolvent) for slow diffusion.
- **Conditions:** Maintain at 4°C to reduce kinetic energy and promote ordered lattice formation.
- **Morphology Expectation:** Colorless blocks or prisms are typical for this scaffold.

Data Collection & Refinement Standards

Parameter	Specification	Rationale
Radiation Source	Mo K (Å)	Minimizes absorption effects compared to Cu sources for organic crystals.
Temperature	100 K or 293 K	Low temp (100 K) is preferred to reduce thermal motion of the carboxylic proton.
Resolution	Å or better	Required to resolve the electron density of the H-atom on the carboxylic acid.
Refinement Software	SHELXL / Olex2	Standard least-squares refinement against .

Structural Analysis: The Core Molecular Geometry

Causality: The biological activity of chromenes is often linked to the planarity of the benzopyran ring and the orientation of the carboxylic acid.

The Chromene Plane

In 4H-chromene derivatives, the pyran ring typically adopts a semi-planar or slightly puckered envelope conformation.

- Metric to Watch: Calculate the Root Mean Square (RMS) deviation of the 9 core atoms (C2-C10/O1). An RMS deviation

Å indicates a planar aromatic system, facilitating intercalation into DNA or pi-stacking in protein pockets.

Carboxylic Acid Torsion

The orientation of the C2-COOH group relative to the chromene plane is defined by the torsion angle

(O1-C2-C11-O3).

- Syn-planar (): Often stabilized by an intramolecular H-bond if a neighboring donor exists (e.g., in 3-substituted derivatives).
- Anti-planar (): Common in sterically unhindered structures, maximizing intermolecular dimerization.

Supramolecular Architecture

Trustworthiness: A crystal structure is only valid if the packing makes chemical sense. The following motifs are self-validating checks for this scaffold.

The Carboxylic Acid Dimer (The Motif)

The most dominant interaction in **4H-chromene-2-carboxylic acid** crystals is the centrosymmetric dimer formed between two carboxylic acid groups.

- Mechanism: The carbonyl oxygen (acceptor) of Molecule A binds to the hydroxyl hydrogen (donor) of Molecule B, and vice versa.
- Graph Set Notation:

(Ring, 2 donors, 2 acceptors, 8 atoms in the loop).
- Diagnostic Distance: Look for

distances between

Å.

Pi-Pi Stacking

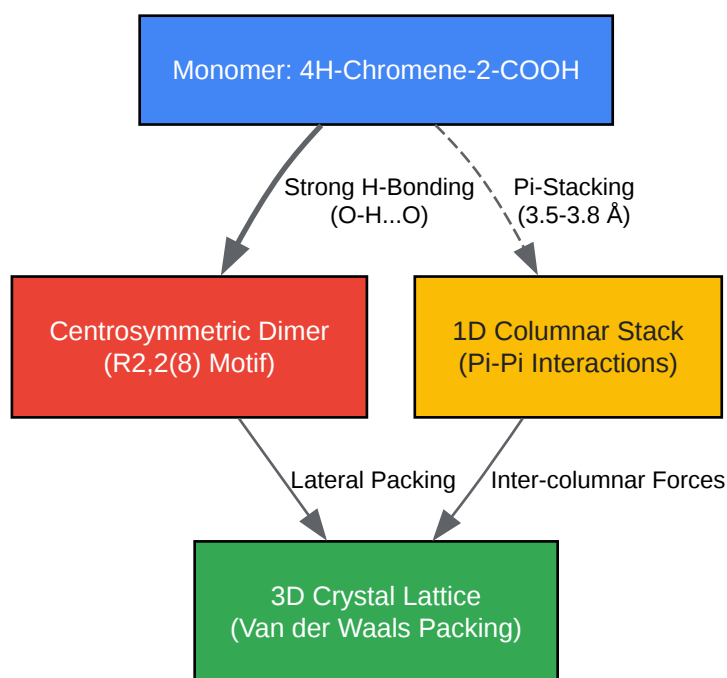
The fused benzene ring facilitates stacking interactions, typically along the crystallographic a or b axis.

- Centroid-Centroid Distance:

Å indicates significant pi-interaction.
- Slippage: A "slipped-stack" geometry is common to minimize electrostatic repulsion between the pi-clouds.

Visualization of Assembly Logic

The following diagram illustrates the hierarchical assembly of the crystal lattice:



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Caption: Hierarchical assembly from monomer to 3D lattice driven by H-bonding and Pi-stacking.

Advanced Validation: Hirshfeld Surface Analysis

To rigorously quantify the intermolecular interactions, Hirshfeld surface analysis (using CrystalExplorer) is the industry standard. This technique maps the electron density boundary of the molecule.

Interpreting the Fingerprint Plot

When analyzing **4H-chromene-2-carboxylic acid**, the 2D fingerprint plot (

vs

) will display specific "spikes" corresponding to interactions:

Feature	Visual Characteristic	Interpretation
H...O / O...H	Two sharp, symmetrical spikes at the bottom left.	Represents the strong hydrogen bonds of the carboxylic acid dimer.
C...C	A broad green region near the diagonal (Å).	Indicates pi-pi stacking between the aromatic rings.
H...H	The large central bulk of the plot.	Represents non-directional Van der Waals dispersion forces (usually >40% of the surface).

Interaction Energy Calculation

For drug development, calculating the lattice energy () is crucial for predicting solubility.

- Method: Use CE-B3LYP/6-31G(d,p) energy models on the extracted cluster.
- Target: The Coulombic component (electrostatic) should dominate the dimer interaction (kJ/mol), while the Dispersion component should dominate the stacking interactions.

Case Study Comparison

To validate your findings, compare your unit cell parameters against known homologous derivatives. Significant deviations in the

angle or cell volume may indicate a novel polymorph or solvate.

- Reference Structure A: Ethyl 6-(4-methylphenyl)-4-oxo-4H-chromene-2-carboxylate[2]
 - Space Group: Monoclinic

[2]

- Key Feature: Trans-related carbonyl groups; weak interactions linking chains.[2]
- Reference Structure B:2-imino-2H-chromene-3-carboxylic acid amide[3]
 - Space Group: Polymorphic (Monoclinic vs Triclinic)[3]
 - Key Feature: Metastable forms stabilized by specific N-H...O networks.

References

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